

Application Notes and Protocols for Tomatidine Stock Solution Preparation and Use

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Compound of Interest

Compound Name: Tomatidine (hydrochloride)

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Introduction

Tomatidine, a steroidal alkaloid derived from the hydrolysis of α -tomatine found in green tomatoes, has garnered significant interest in the scientific community for its diverse pharmacological activities.[1] Preclinical studies have demonstrated its potential in promoting skeletal muscle growth, inhibiting muscle atrophy, and its anti-inflammatory, and anticancer properties.[2][3] These application notes provide a comprehensive guide to preparing and utilizing tomatidine stock solutions in dimethyl sulfoxide (DMSO) for in vitro research, along with an overview of its key signaling pathways and quantitative effects observed in published studies.

Data Presentation: Quantitative Effects of Tomatidine

The following table summarizes the quantitative data from key experiments investigating the effects of tomatidine.

Parameter	Cell Type	Tomatidine Concentration	Treatment Duration	Observed Effect	Reference
Myotube Size (Hypertrophy)	Mouse C2C12 Myotubes	EC50 < 300 nM	48 hours	Increased myotube size	[2]
Total Cellular Protein	Human Skeletal Myotubes	1 μ M	48 hours	Significant increase	[2][4]
Mitochondrial DNA	Human Skeletal Myotubes	1 μ M	48 hours	Significant increase	[2][4]
Total Cellular Protein	Mouse C2C12 Myotubes	1 μ M	48 hours	Significant increase	[2][4]
Mitochondrial DNA	Mouse C2C12 Myotubes	1 μ M	48 hours	Significant increase	[2][4]
S6 Kinase (S6K) Phosphorylation	Mouse C2C12 Myotubes	1 μ M	1 hour	Increased phosphorylation	[2][5]
Protein Synthesis	Mouse C2C12 Myotubes	1 μ M	30 hours	Increased protein synthesis	[2][5]
IGF1 and PGC-1 α 1 mRNAs	Mouse C2C12 Myotubes	1 μ M	2 hours	Increased mRNA levels	[2][5]
NF- κ B and JNK Signaling	LPS-stimulated Macrophages	Not specified	Not specified	Inhibition	[3][6]

ATF4 Signaling	Pancreatic Ductal Adenocarcino ma (PDAC) cells	Increasing concentration s	72 hours	Inhibition of nuclear translocation	[7]

Experimental Protocols

Protocol 1: Preparation of a 1 mM Tomatidine Stock Solution in DMSO

This protocol details the steps for preparing a 1 mM stock solution of tomatidine in DMSO, a common starting concentration for in vitro studies.[2]

Materials:

- Tomatidine powder (Molecular Weight: 415.65 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Sterile pipette tips

Procedure:

- Calculate the required mass of tomatidine:
 - To prepare 1 mL of a 1 mM stock solution, you will need:
 - $\text{Mass (mg)} = 1 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 415.65 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 0.41565 \text{ mg}$
- Weigh the tomatidine powder:

- Carefully weigh out approximately 0.42 mg of tomatidine powder using a calibrated analytical balance in a sterile microcentrifuge tube. Record the exact weight.
- Add DMSO:
 - Based on the actual weight of the tomatidine, calculate the precise volume of DMSO needed to achieve a 1 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 415.65 \text{ g/mol}) * (1 \text{ L} / 1 \text{ mmol}) * (1000 \text{ mL} / 1 \text{ L})$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the tomatidine powder.
- Dissolve the tomatidine:
 - Gently vortex or pipette the solution up and down to ensure the tomatidine is completely dissolved.[8] It may take some time for complete dissolution.[8] The solubility of tomatidine in DMSO is approximately 2.86 mg/mL (6.88 mM).[6]
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[9]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[9] For powdered tomatidine, storage at -20°C can be for up to 3 years.[9]

Note on DMSO Concentration: When treating cells, the final concentration of DMSO in the culture medium should be kept low, typically below 0.5%, to avoid cellular toxicity.[9] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.[10]

Protocol 2: In Vitro Treatment of Skeletal Myotubes with Tomatidine

This protocol provides a general procedure for treating cultured skeletal myotubes with tomatidine to study its effects on anabolism.

Materials:

- Differentiated skeletal myotubes (e.g., C2C12 or primary human myotubes)
- 1 mM Tomatidine stock solution in DMSO
- Cell culture medium
- Sterile pipette tips

Procedure:

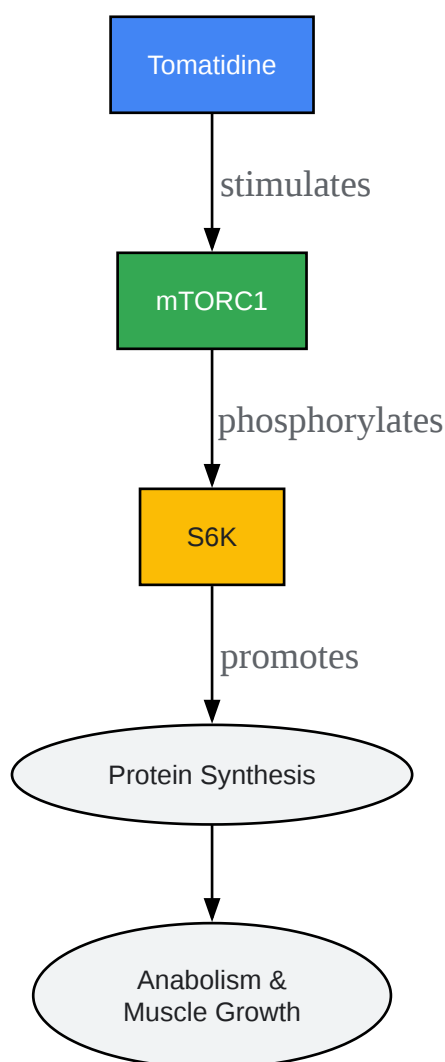
- Prepare the working solution:
 - Thaw an aliquot of the 1 mM tomatidine stock solution.
 - Dilute the stock solution in fresh cell culture medium to the desired final concentration (e.g., 1 μ M). For a final concentration of 1 μ M, you would add 1 μ L of the 1 mM stock solution to 1 mL of culture medium.
- Treat the cells:
 - Remove the existing culture medium from the differentiated myotubes.
 - Add the culture medium containing the desired concentration of tomatidine to the cells.
 - For the vehicle control, add culture medium containing the same final concentration of DMSO without tomatidine.
- Incubation:
 - Incubate the cells for the desired period (e.g., 1 to 48 hours), depending on the specific endpoint being measured.^{[2][5]}
- Downstream Analysis:

- After the incubation period, the cells can be harvested and processed for various downstream analyses, such as Western blotting for protein phosphorylation, quantitative PCR for gene expression, or immunofluorescence for morphological changes.

Mandatory Visualizations

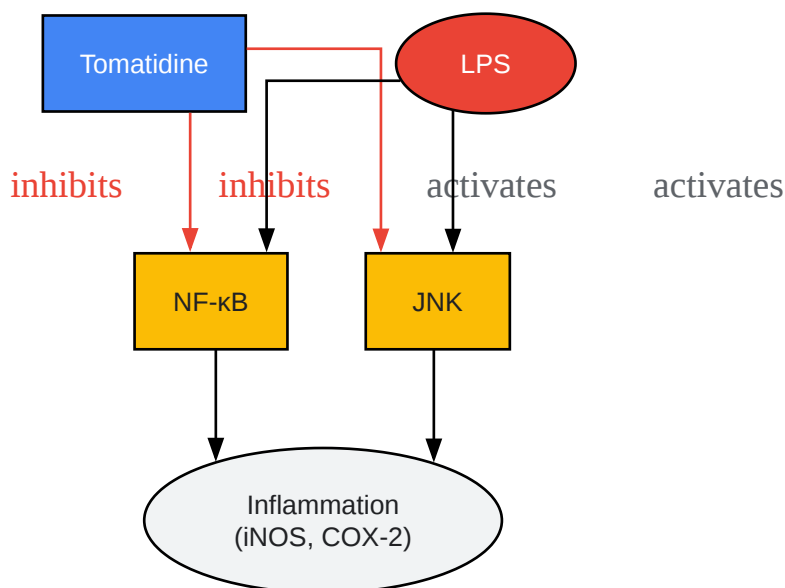
Signaling Pathways

Below are diagrams representing the key signaling pathways modulated by tomatidine, generated using the DOT language.



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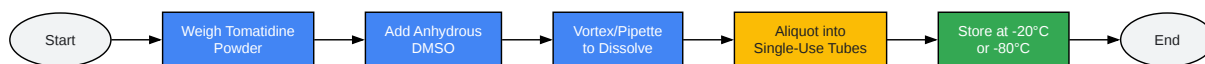
Caption: Tomatidine stimulates the mTORC1 signaling pathway.



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Caption: Tomatidine inhibits NF-κB and JNK signaling pathways.

Experimental Workflow



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Caption: Workflow for preparing a tomatidine stock solution.

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